

red ferric oxide chemical formula and molecular weight

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Compound of Interest

Compound Name: *Ferric oxide, red*

Cat. No.: *B7798774*

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An In-Depth Technical Guide on Red Ferric Oxide

Prepared for: Researchers, scientists, and drug development professionals.

This document provides core chemical information regarding red ferric oxide, a compound of significant interest across various scientific and industrial domains, including its use as a pigment and in biomedical applications.

Core Chemical Properties

Red ferric oxide, also known as iron(III) oxide, is an inorganic compound with a distinct reddish-brown appearance.^{[1][2][3]} It is the primary component of rust and is naturally found as the mineral hematite.^[2]

The fundamental quantitative data for red ferric oxide are summarized in the table below for clarity and ease of comparison.

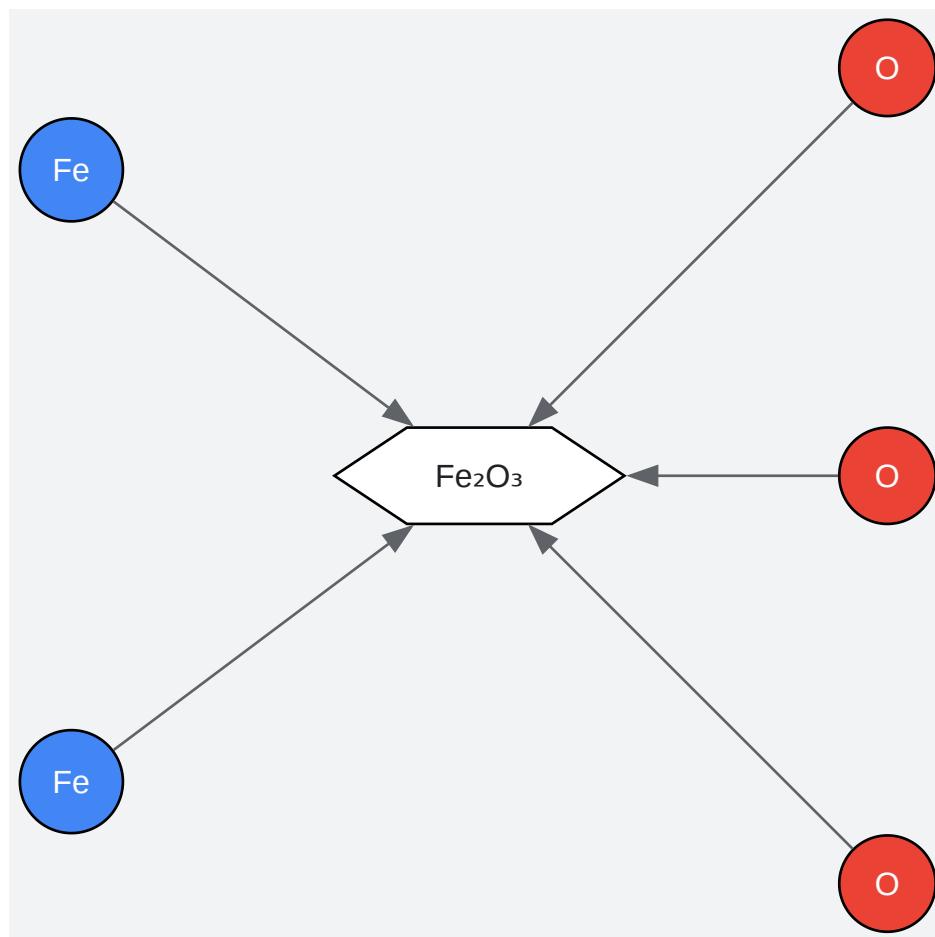
Property	Value	Unit
Chemical Formula	Fe ₂ O ₃	-
Molecular Weight / Molar Mass	159.69	g/mol
Appearance	Red-brown solid	-
Density	5.24 - 5.25	g/cm ³
Melting Point	1,538 - 1,565	°C
Boiling Point	3,414	°C
Solubility in Water	Insoluble	-

Note: The precise molecular weight can vary slightly based on the isotopic composition of the elements. Values cited range from 159.687 g/mol to 159.7 g/mol .[\[4\]](#)[\[5\]](#)

Molecular Composition

The chemical formula Fe₂O₃ indicates that each molecule of ferric oxide is composed of two iron (Fe) atoms and three oxygen (O) atoms.[\[3\]](#)[\[4\]](#) The iron atom in this compound exists in the +3 oxidation state.[\[3\]](#)

The following diagram illustrates the basic atomic composition of a single unit of ferric oxide.



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Caption: Elemental composition of Iron(III) Oxide (Fe_2O_3).

Experimental Protocols

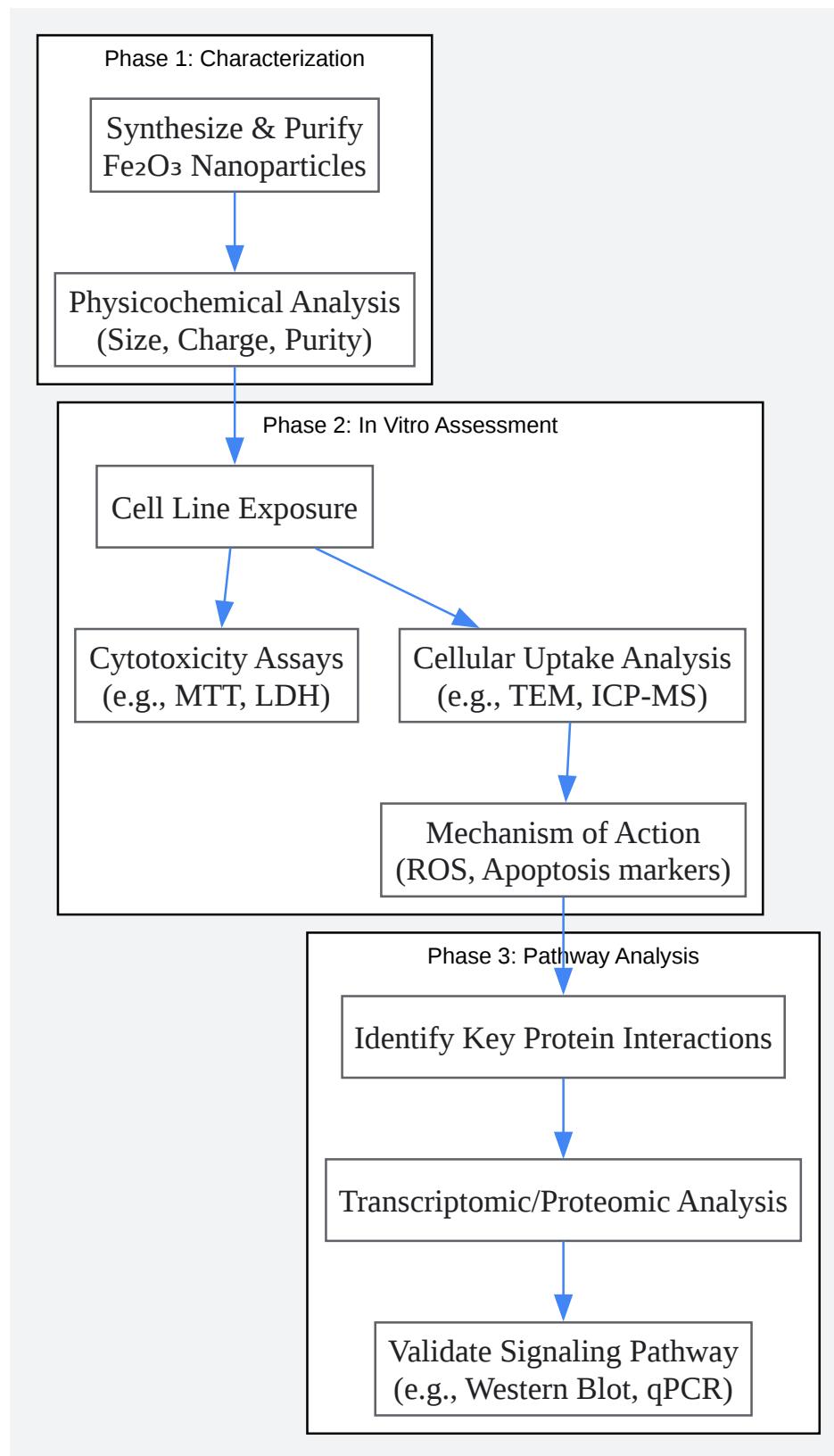
Detailed experimental protocols are highly specific to the research context (e.g., synthesis method, particle size analysis, toxicological assays, drug delivery vehicle preparation). As such, generalized protocols are not provided here. For specific methodologies, researchers are advised to consult peer-reviewed literature pertaining to their direct field of inquiry, such as the synthesis of nanoparticles for MRI contrast agents or the formulation of iron oxide pigments for pharmaceutical coatings.

Signaling Pathways and Workflows

The interaction of ferric oxide nanoparticles with biological systems can be complex, potentially involving pathways related to cellular uptake (e.g., endocytosis), iron metabolism, and oxidative

stress. The specific signaling pathways are contingent on the particle's physicochemical properties (size, charge, surface coating) and the biological model under investigation.

Due to this high degree of specificity, a generalized signaling pathway diagram would be misleading. Researchers should refer to specific studies on the biocompatibility and cellular interactions of iron oxide nanoparticles relevant to their work to understand the precise signaling cascades involved. A logical workflow for such an investigation is presented below.

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Caption: A logical workflow for investigating nanoparticle bio-interactions.

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References

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